

Technical Support Center: Preservation of Urine Samples for 5-HIAA Analysis

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Compound of Interest

Compound Name: 5-Hydroxyindole-3-acetic acid

Cat. No.: B075768

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the optimal methods for acidifying and preserving urine samples for the analysis of 5-hydroxyindoleacetic acid (5-HIAA).

Frequently Asked Questions (FAQs)

Q1: Why is acidification of urine samples necessary for 5-HIAA measurement?

A1: Acidification is crucial to prevent the degradation of 5-HIAA in the urine sample.^{[1][2][3]} Without a preservative, 5-HIAA levels can decrease, leading to inaccurate, falsely low results.^{[1][2]} The ideal pH for preservation is around 3.^[1]

Q2: What is the recommended preservative for 5-HIAA urine samples?

A2: The most commonly recommended preservatives are strong acids such as hydrochloric acid (HCl) or acetic acid.^{[1][3]} These are added to the collection container before the 24-hour urine collection begins.

Q3: What is the optimal pH for a 5-HIAA urine sample?

A3: The optimal pH for a 5-HIAA urine sample is between 2 and 4.^{[4][5]} Some sources suggest an ideal pH of around 3 to prevent degradation.^[1] It is important to avoid a pH below 2, as very low pH can also increase 5-HIAA degradation.^{[1][3]}

Q4: How long are acidified urine samples stable?

A4: The stability of acidified urine samples depends on the storage temperature. When acidified and refrigerated, 5-HIAA is stable for more than a month.^[1] One study found that refrigerated samples are stable for up to 7 days.^[6] With a preservative, samples can be stable at room temperature for 10 days, refrigerated for 14 days, and frozen for up to a year.^[7] Without a preservative, stability is reduced to 7 days when refrigerated and 14 days when frozen.^[7]

Q5: What are the dietary restrictions before and during a 24-hour urine collection for 5-HIAA?

A5: Patients should avoid serotonin-rich foods for 48 to 72 hours before and during the collection period.^{[4][5][8][9][10]} These foods include bananas, avocados, plums, eggplant, tomatoes, pineapple, walnuts, and kiwi fruit.^{[8][9][10][11][12]} Ingesting these foods can lead to falsely elevated 5-HIAA levels.^{[2][4]}

Q6: Which medications can interfere with 5-HIAA test results?

A6: A number of medications can affect 5-HIAA levels. Medications that can increase 5-HIAA levels include acetaminophen, caffeine, and guaifenesin.^{[13][14]} Medications that can decrease 5-HIAA levels include aspirin, imipramine, and MAO inhibitors.^{[8][14]} It is crucial for patients to consult with their physician before discontinuing any prescribed medications.^[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpectedly Low 5-HIAA Levels	Incomplete 24-hour urine collection.	If any urine is missed during the collection period, the collection should be stopped and restarted with a new container. [11] [15]
Improper sample preservation (e.g., no acidification, incorrect pH).	Ensure the collection container has the correct type and amount of acid preservative before starting the collection. Verify the final pH of the sample is within the optimal range (pH 2-4).	
Patient is taking medications that lower 5-HIAA levels.	Review the patient's current medications for any known interferences. [8] [14] Consult with the prescribing physician about the possibility of temporarily discontinuing the medication if clinically appropriate. [7]	
Renal insufficiency.	5-HIAA levels can be lowered in patients with renal insufficiency. [8]	
Unexpectedly High 5-HIAA Levels	Dietary indiscretion.	Confirm that the patient adhered to the recommended dietary restrictions for 48-72 hours prior to and during collection. [4] [5] [9] [10] If not, a new collection should be performed after the appropriate dietary restrictions have been followed.

Patient is taking medications that increase 5-HIAA levels.	Review the patient's current medications for any known interferences.[13][14]	
Dehydration.	Dehydration can lead to falsely elevated 5-HIAA levels.[16] Ensure the patient is adequately hydrated during the collection period.	
Sample Rejection by the Laboratory	pH outside of the acceptable range.	A pH below 2 is a cause for rejection.[8] Ensure the correct volume of acid is used for the total urine volume.
Incomplete collection.	Emphasize to the patient the importance of collecting every void during the 24-hour period. [17]	
Contamination of the sample.	If the urine sample is contaminated with feces, the collection must be stopped and restarted.[11]	

Experimental Protocols

Protocol for 24-Hour Urine Collection and Acidification

- **Patient Preparation:** For 48 to 72 hours prior to and during the urine collection, the patient must avoid serotonin-rich foods and any medications known to interfere with 5-HIAA levels, as advised by their physician.[4][5][8][9][10]
- **Provision of Collection Container:** Provide the patient with a clean, plastic 24-hour urine collection container that has been pre-treated with a preservative, such as 25 mL of 50% acetic acid or an appropriate amount of 6M HCl.[4][7][9] The container should be clearly labeled to indicate the presence of acid.[11]
- **Collection Procedure:**

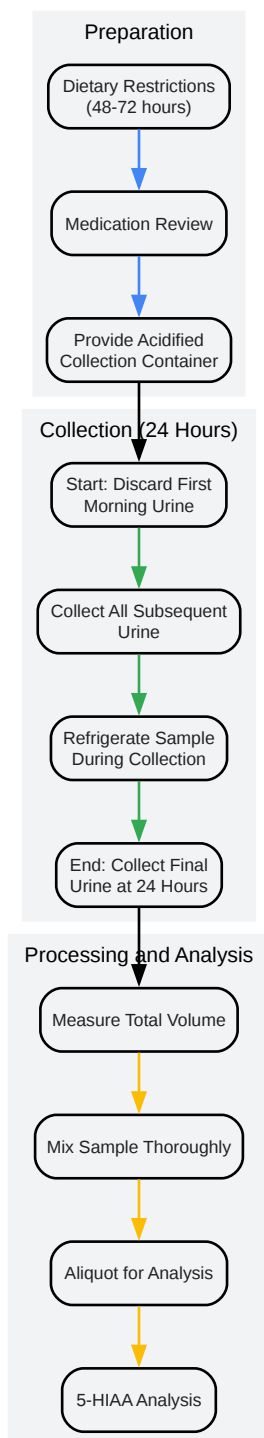
- The collection begins with the patient emptying their bladder in the morning and discarding this first urine sample. The date and time should be recorded.[\[8\]](#)[\[17\]](#)
- All subsequent urine for the next 24 hours must be collected in the provided container.[\[8\]](#)[\[11\]](#)
- The container should be kept refrigerated or in a cool place during the entire collection period.[\[11\]](#)[\[15\]](#)[\[17\]](#)
- The final urine sample should be collected at the same time the following morning, 24 hours after the start time.[\[8\]](#)
- Sample Handling and Storage:
 - Following the 24-hour collection, the container lid should be securely fastened.
 - The total volume of the collected urine should be measured and recorded.
 - The sample should be mixed well, and an aliquot can be taken for analysis.
 - The sample should be transported to the laboratory as soon as possible, maintaining a cool temperature.[\[18\]](#)

Quantitative Data Summary

Parameter	Recommendation	Reference(s)
Preservative	Hydrochloric Acid (HCl) or Acetic Acid	[1] [3]
Optimal pH Range	2.0 - 4.0	[4] [5]
Ideal pH	~3.0	[1]
Refrigerated Stability (with preservative)	At least 14 days, potentially over a month	[1] [7]
Frozen Stability (with preservative)	Up to 1 year	[7]
Room Temperature Stability (with preservative)	Up to 10 days	[7]
Refrigerated Stability (without preservative)	7 days	[7]
Frozen Stability (without preservative)	14 days	[7]

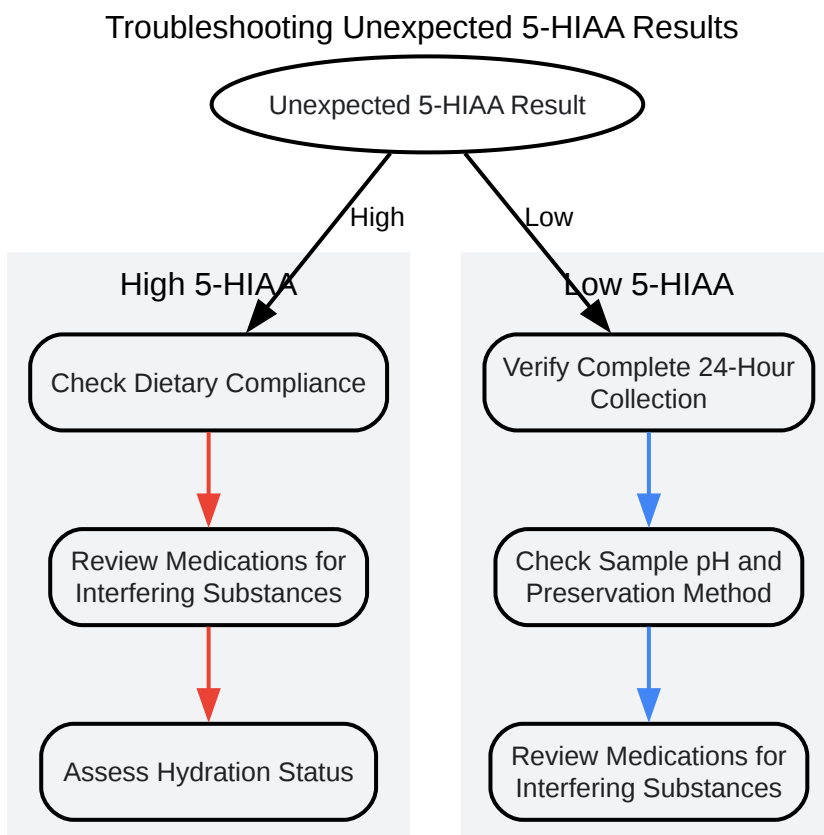
Visualizations

Workflow for 5-HIAA Urine Sample Collection and Preservation



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Caption: Workflow for 5-HIAA Urine Sample Collection and Preservation.



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Caption: Troubleshooting Unexpected 5-HIAA Results.

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References

- 1. Urinary sampling for 5HIAA and metanephrines determination: revisiting the recommendations - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Measurement of urinary 5-HIAA: correlation between spot versus 24-h urine collection - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. slchlabtestguide.bjc.org [slchlabtestguide.bjc.org]
- 5. 5-HIAA [testguide.adhb.govt.nz]
- 6. academic.oup.com [academic.oup.com]
- 7. garcialab.com [garcialab.com]
- 8. labcorp.com [labcorp.com]
- 9. 5-Hydroxyindoleacetic Acid (HIAA), 24 Hour Urine - Laboratory Test Directory | South & West [corewellhealth.testcatalog.org]
- 10. netrf.org [netrf.org]
- 11. Urine collection: 5-HIAA | Sullivan Nicolaides Pathology [snp.com.au]
- 12. Collecting urine for 5-hydroxyindoleacetic acid (5-HIAA) measurement - information for patients | CUH [cuh.nhs.uk]
- 13. emedicine.medscape.com [emedicine.medscape.com]
- 14. 5-HIAA [healthcare.uiowa.edu]
- 15. easternhealth.ca [easternhealth.ca]
- 16. drlogy.com [drlogy.com]
- 17. mskcc.org [mskcc.org]
- 18. 5HIAA (5-hydroxyindole acetic acid) [gloshospitals.nhs.uk]
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